

# Personal protective equipment for handling (R)-Ethyl 2-hydroxypropanoate

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## Compound of Interest

Compound Name: (R)-Ethyl 2-hydroxypropanoate

Cat. No.: B143356

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## Essential Safety and Handling Guide for (R)-Ethyl 2-hydroxypropanoate

This guide provides immediate safety and logistical information for handling **(R)-Ethyl 2-hydroxypropanoate** (also known as ethyl (R)-lactate). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

**(R)-Ethyl 2-hydroxypropanoate** is a flammable liquid and vapor that can cause serious eye damage and respiratory irritation.<sup>[1][2][3]</sup> Adherence to proper safety protocols is crucial to minimize risks.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(R)-Ethyl 2-hydroxypropanoate**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield (8-inch minimum) are required where eye contact is likely.[4][5]	To protect against splashes that can cause serious eye damage.[1][3]
Hand Protection	Chemically impervious protective gloves are necessary.[4] It is advisable to avoid natural rubber (latex) gloves.[4]	To prevent skin contact, as the substance can cause skin irritation.[6]
Body Protection	Wear suitable protective clothing, such as a lab coat or apron.[6][7]	To protect the skin from accidental splashes or spills.
Respiratory Protection	Use only in a well-ventilated area.[4][7] If ventilation is inadequate, a NIOSH-approved respirator should be worn.[8]	To avoid inhalation of vapors, which may cause respiratory irritation.[1][6]

## Handling and Storage

### Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[4]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][9]
- Use spark-proof tools and explosion-proof equipment.[10]
- Ground and bond containers when transferring the material to prevent static discharge.[4][9]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed when not in use.[4]
- Store away from incompatible materials such as oxidizing agents.[8]

## Spills and Disposal

#### Spills:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[10]
- Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3][6]
- Do not let the product enter drains or waterways.[1][10]

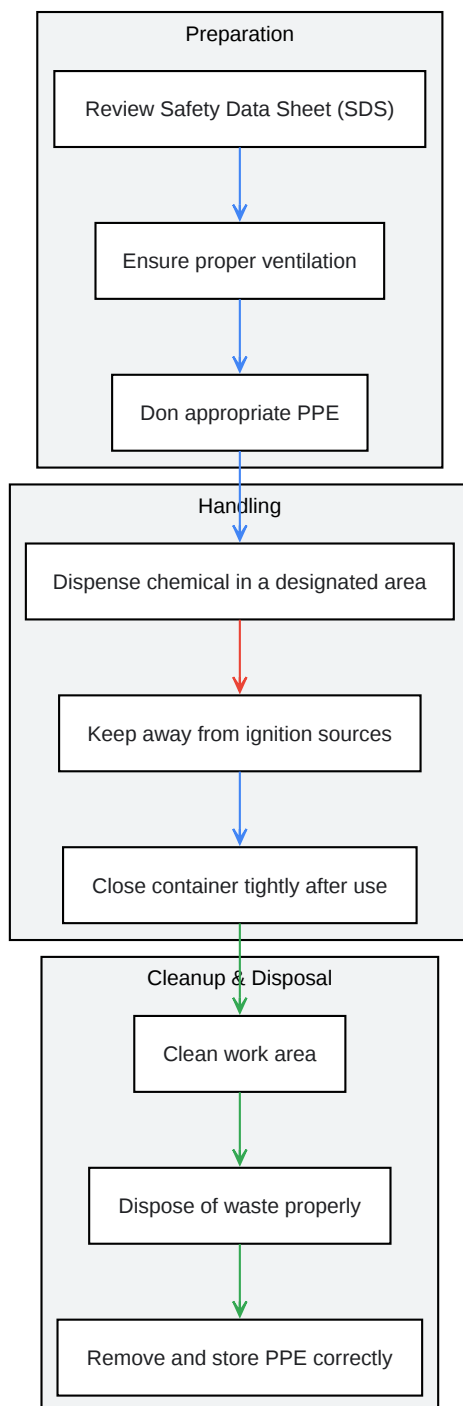
#### Disposal:

- Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.[6]
- The material may be sent to a licensed chemical destruction facility or disposed of through controlled incineration.[10]
- Do not reuse empty containers as they may retain product residue.[6] Puncture and dispose of them in a sanitary landfill or through other approved methods.[10]

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **(R)-Ethyl 2-hydroxypropanoate**.

## Workflow for Handling (R)-Ethyl 2-hydroxypropanoate

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- To cite this document: BenchChem. [Personal protective equipment for handling (R)-Ethyl 2-hydroxypropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b143356#personal-protective-equipment-for-handling-r-ethyl-2-hydroxypropanoate]

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